

Application Notes and Protocols: Immunohistochemistry Staining for CD79b in Lymphoma Tissues

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Compound of Interest

Compound Name: Polatuzumab vedotin

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Introduction

CD79b, also known as Ig β or B29, is a transmembrane protein that forms a heterodimer with CD79a to create the B-cell receptor (BCR) signaling component.^{[1][2]} This complex is essential for the development, activation, proliferation, and survival of B-cells.^{[1][3]} Upon antigen binding to the surface immunoglobulin, the immunoreceptor tyrosine-based activation motifs (ITAMs) within the cytoplasmic domains of CD79a and CD79b become phosphorylated, initiating a downstream signaling cascade.^{[1][4]} This cascade involves key kinases such as Syk and BTK, and activates pathways including the phosphoinositide 3-kinase (PI3K)/AKT, mitogen-activated protein kinase (MAPK), and nuclear factor-kappa B (NF- κ B) pathways.^{[4][5]}

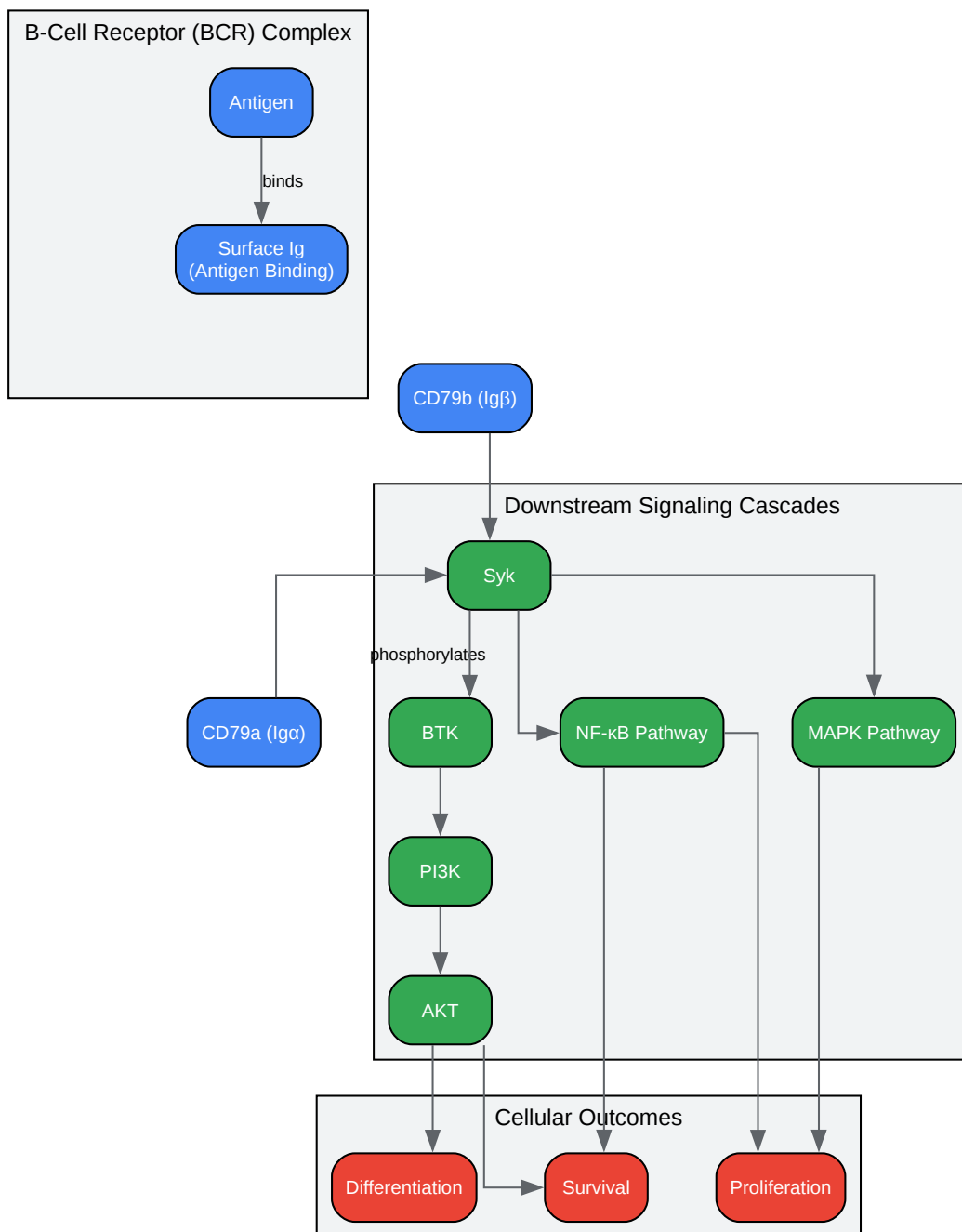
In the context of B-cell malignancies, aberrant BCR signaling, often involving CD79b, can drive tumor cell proliferation and survival.^{[1][4]} Mutations in the CD79B gene are frequently observed in certain types of lymphomas, particularly the activated B-cell-like (ABC) subtype of diffuse large B-cell lymphoma (DLBCL).^[4] These mutations can lead to chronic activation of the BCR pathway, promoting lymphomagenesis.^[4] Given its critical role and cell-surface expression on most B-cell lymphomas, CD79b has emerged as a significant diagnostic marker and a promising therapeutic target.^{[6][7]} Antibody-drug conjugates (ADCs) targeting CD79b have shown efficacy in treating B-cell non-Hodgkin lymphomas.^[8]

Immunohistochemistry (IHC) is a valuable technique for assessing CD79b protein expression in lymphoma tissues, aiding in diagnosis, classification, and potentially predicting response to targeted therapies.

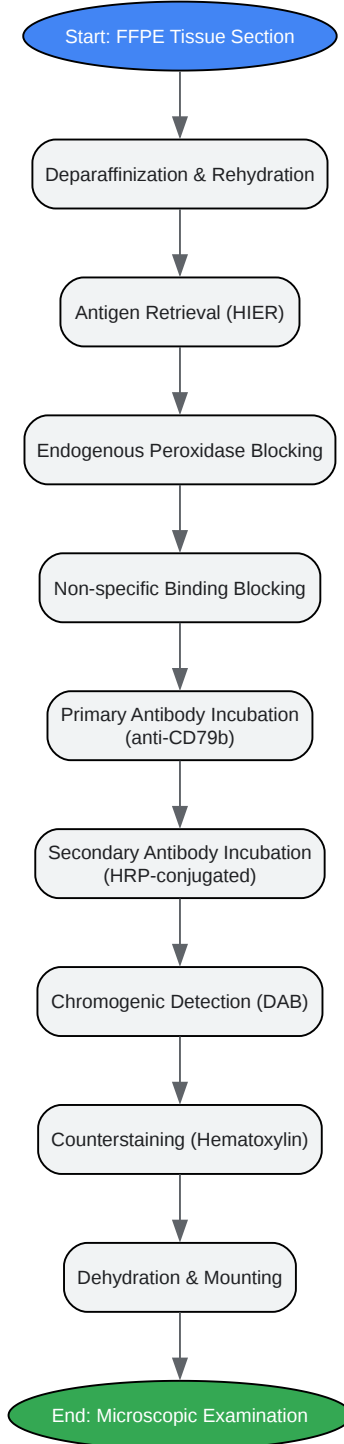
CD79b Signaling Pathway

The CD79b signaling pathway is integral to B-cell function and its dysregulation is a hallmark of many B-cell lymphomas. The following diagram illustrates the key components and interactions within this pathway.

CD79b Signaling Pathway in B-Cells



Immunohistochemistry Workflow for CD79b

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